

A Comprehensive Technical Guide to the Physicochemical Properties of Trioctylphosphine

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|-------------------|-----------|
| Compound Name: | Trioctylphosphine | |
| Cat. No.: | B1581425 | Get Quote |

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **trioctylphosphine** (TOP), a versatile organophosphorus compound with significant applications in nanotechnology and chemical synthesis. This document consolidates key data, outlines experimental methodologies, and presents visual workflows to facilitate a deeper understanding of this compound for research and development purposes.

Core Physicochemical Data

Trioctylphosphine, identified by the CAS Number 4731-53-7, is a colorless liquid at room temperature.[1] Its key physical properties are summarized in the table below for easy reference and comparison.

| Property | Value | Conditions |
|---------------|-------------|---------------|
| Melting Point | -60 °C | Not Specified |
| Boiling Point | 284-291 °C | at 50 mmHg |
| 445 °C | at 760 mmHg | |
| CAS Number | 4731-53-7 | N/A |



Experimental Protocols

While specific experimental protocols for the determination of **trioctylphosphine**'s boiling and melting points are not extensively detailed in publicly available literature, standard methodologies are employed for such characterizations.

Melting Point Determination (General Protocol)

The melting point of a compound like **trioctylphosphine**, which is liquid at room temperature, would be determined using a cryostat. For solid compounds, a standard method involves a capillary tube and a melting point apparatus.

Apparatus:

- Capillary tubes
- Melting point apparatus with a calibrated thermometer or sensor
- Mortar and pestle (for solid samples)

Procedure:

- A small, finely powdered sample of the substance is packed into a thin-walled capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady, slow rate.
- The temperature at which the substance first begins to melt (the first appearance of liquid)
 and the temperature at which the entire sample has melted are recorded. This range is
 reported as the melting point.

Boiling Point Determination

The boiling point is determined by distillation. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid at a given pressure is recorded as the boiling point. For

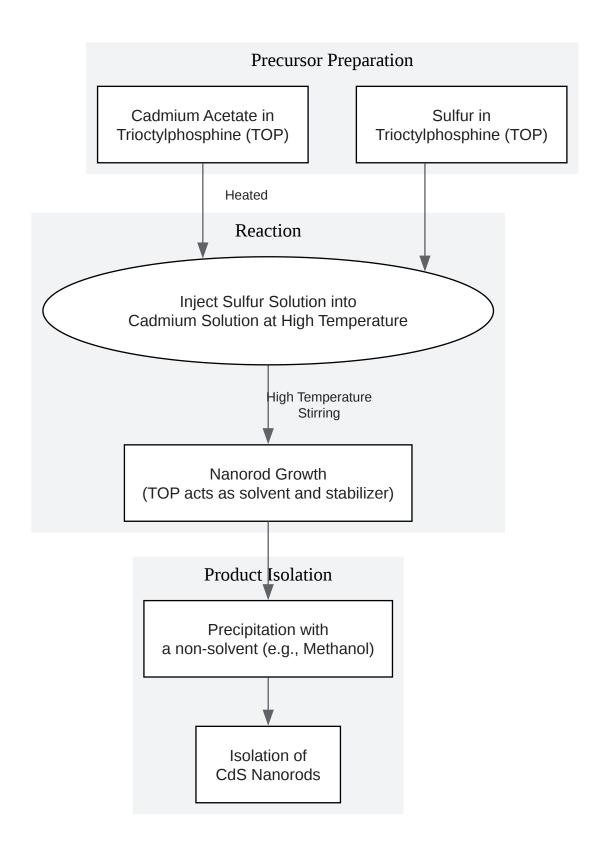


substances that decompose at their atmospheric boiling point, vacuum distillation is employed to determine the boiling point at a reduced pressure.

Applications in Synthesis: A Workflow Perspective

Trioctylphosphine is a crucial reagent in the synthesis of various nanomaterials, acting as a solvent, a reducing agent, and a stabilizing ligand. Its role in the synthesis of Cadmium Sulfide (CdS) nanorods provides a clear example of its utility.





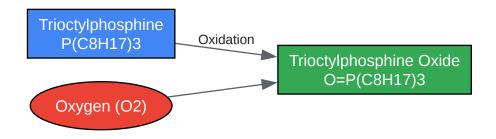
Click to download full resolution via product page

Workflow for the synthesis of CdS nanorods using **trioctylphosphine**.



Chemical Reactivity: Oxidation to Trioctylphosphine Oxide

Trioctylphosphine readily reacts with oxygen to form **trioctylphosphine** oxide (TOPO).[2] This reaction is a key consideration when handling TOP, often necessitating air-free techniques. The synthesis of TOPO itself can be a multi-step process.



Click to download full resolution via product page

Oxidation of **trioctylphosphine** to **trioctylphosphine** oxide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Direct synthesis of nanocrystalline silver from the reaction between silver carboxylates and n-trioctylphosphine PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pureadmin.qub.ac.uk [pureadmin.qub.ac.uk]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Trioctylphosphine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581425#trioctylphosphine-boiling-point-and-melting-point]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com